

Regulation of Human Calcitonin Secretion from Parafollicular Cells: An In-depth Technical Guide

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Compound of Interest

Compound Name: Calcitonin, human

Cat. No.: B8083322

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This technical guide provides a comprehensive overview of the molecular mechanisms governing the secretion of calcitonin from human thyroid parafollicular cells, also known as C-cells. It delves into the primary signaling pathways, summarizes quantitative data on key secretagogues and inhibitors, and provides detailed experimental protocols for studying calcitonin release. This document is intended to serve as a valuable resource for researchers investigating calcium homeostasis, neuroendocrine cell function, and the development of novel therapeutics targeting calcitonin secretion.

Core Regulatory Pathways of Calcitonin Secretion

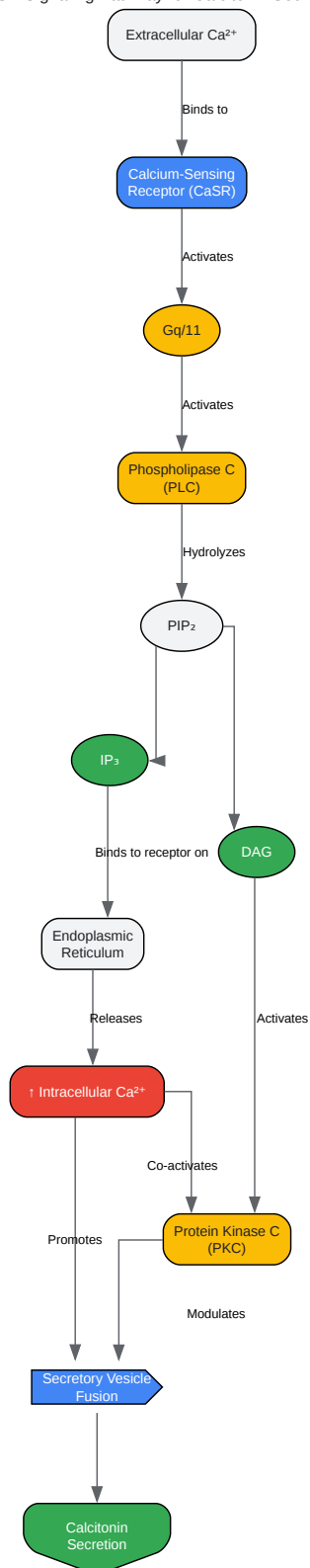
The secretion of calcitonin is a complex process orchestrated by a variety of extracellular signals that converge on distinct signaling pathways within the parafollicular cell. The primary regulators include extracellular calcium concentrations, gastrointestinal hormones, and somatostatin.

Calcium-Sensing Receptor (CaSR) Pathway: The Principal Regulator

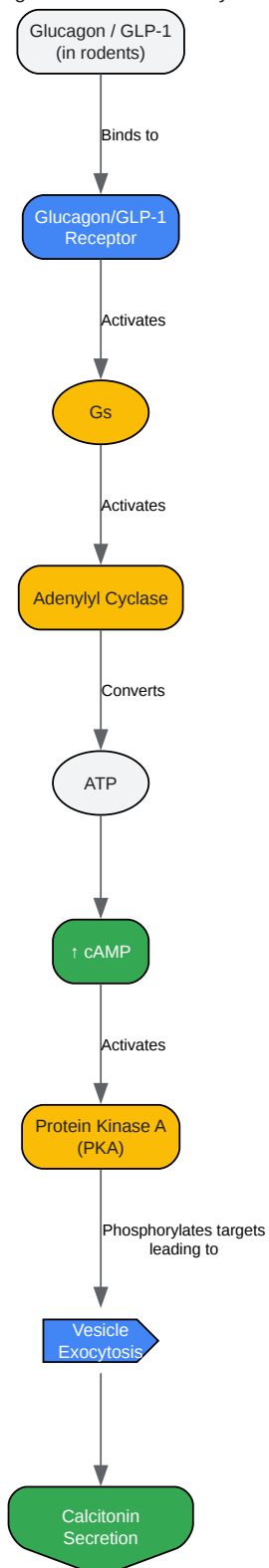
The paramount regulator of calcitonin secretion is the extracellular ionized calcium (Ca^{2+}) concentration, which is detected by the Calcium-Sensing Receptor (CaSR), a G-protein coupled receptor (GPCR) expressed on the surface of parafollicular cells.

Activation of the CaSR by elevated extracellular Ca^{2+} initiates a signaling cascade predominantly through the Gq/11 family of G-proteins. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP_2) into two second messengers: inositol 1,4,5-trisphosphate (IP_3) and diacylglycerol (DAG). IP_3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular Ca^{2+} . The subsequent rise in cytosolic Ca^{2+} concentration is a critical step that promotes the fusion of calcitonin-containing secretory vesicles with the plasma membrane, resulting in hormone exocytosis. DAG, in concert with the elevated intracellular Ca^{2+} , activates protein kinase C (PKC), which further modulates the secretory process.

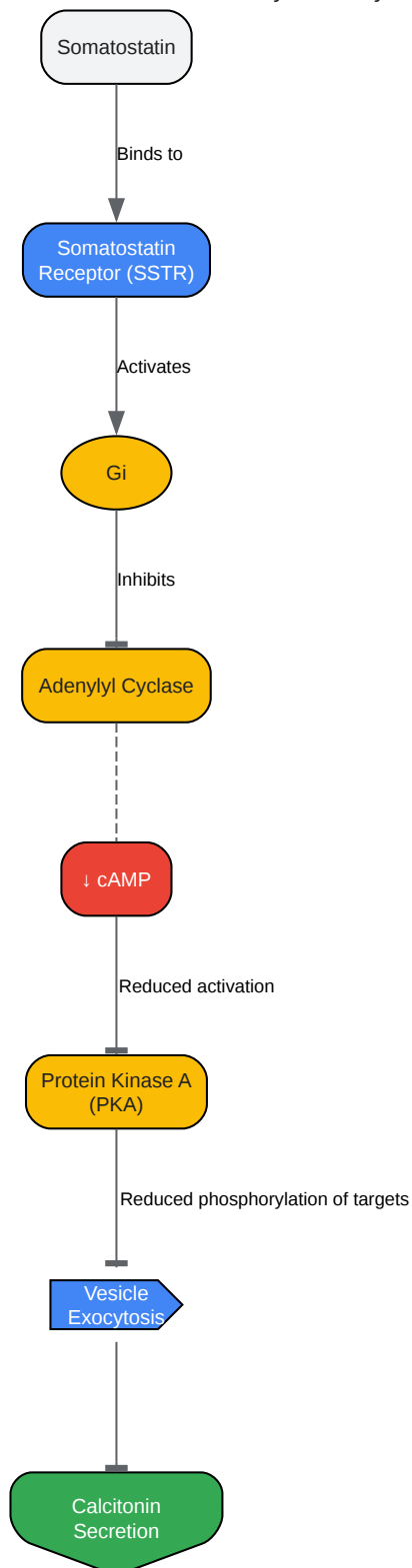
CaSR Signaling Pathway for Calcitonin Secretion



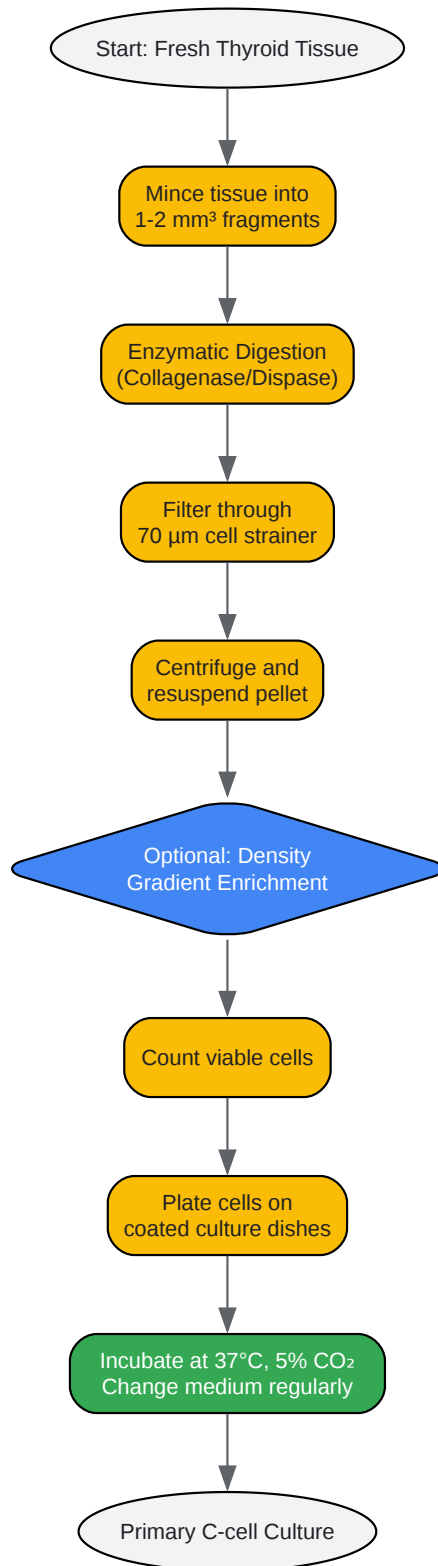
Glucagon/GLP-1 Stimulatory Pathway



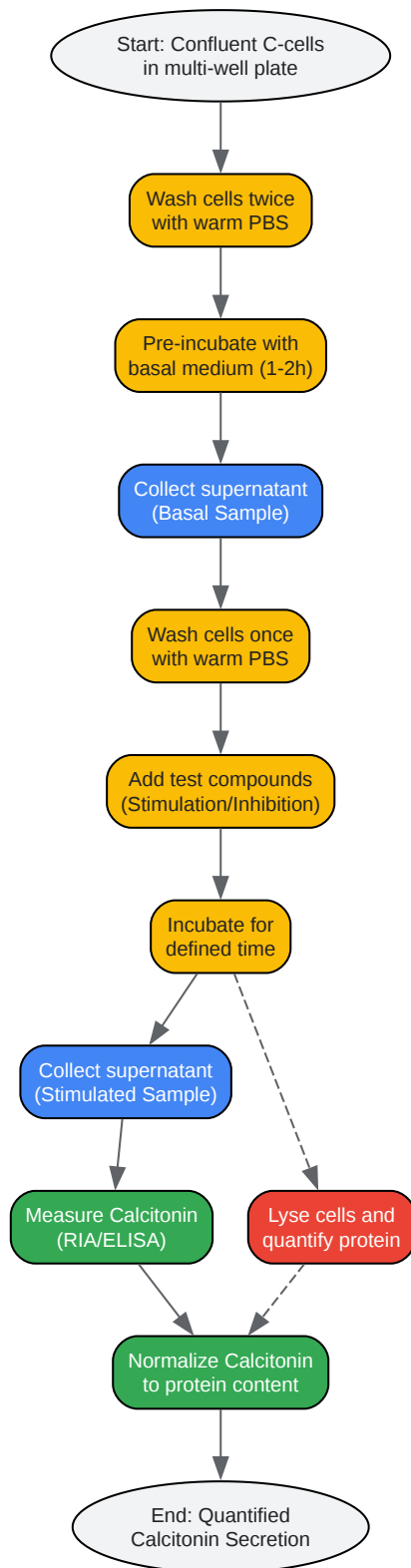
Somatostatin Inhibitory Pathway



Workflow for Isolation of Human Parafollicular Cells



Workflow for In Vitro Calcitonin Secretion Assay

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